physical and chemical properties of 13-Hydroxygermacrone

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Compound of Interest

Compound Name: *13-Hydroxygermacrone*

Cat. No.: *B15596449*

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An In-depth Technical Guide on **13-Hydroxygermacrone**: Physicochemical Properties, Experimental Protocols, and Biological Activity

Introduction

13-Hydroxygermacrone is a naturally occurring sesquiterpenoid compound isolated from medicinal plants, particularly of the Curcuma genus, such as Curcuma zedoaria and Curcuma xanthorrhiza.[1][2] This compound has garnered significant interest within the scientific community for its potential therapeutic applications, most notably its anti-inflammatory properties.[1][2] This technical guide provides a comprehensive overview of the physical and chemical properties of **13-Hydroxygermacrone**, detailed experimental protocols for its isolation and analysis, and an exploration of its biological activities and associated signaling pathways.

Physical and Chemical Properties

13-Hydroxygermacrone is a crystalline powder.[1][3] Its fundamental physicochemical properties are crucial for handling, formulation, and analysis in research and development settings.

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Table 1: Physicochemical Properties of 13-Hydroxygermacrone

Property	Value	Source
Molecular Formula	$C_{15}H_{22}O_2$	[1][2]
Molecular Weight	234.33 g/mol	[1][2]
CAS Number	103994-29-2	[1][2]
Physical State	Powder / Crystal	[1][3]
Melting Point	Not readily available	[1]
Boiling Point	Not readily available	[1]
Purity	95-98% (Commercially available)	[3][4]

Note: Specific experimental data for melting and boiling points are not widely reported in the available literature.[1]

Table 2: Solubility of 13-Hydroxygermacrone

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Solvent	Solubility	Notes	Source
DMSO	> 50 mg/mL	Recommended for primary stock solutions.	[1][3][5]
Chloroform	Soluble	[1][3]	
Dichloromethane	Soluble	[1][3]	
Ethyl Acetate	Soluble	[1]	
Acetone	Soluble	[1]	
Ethanol	~ 20 mg/mL	Can be used as a co-solvent.	[5]
Methanol	~ 15 mg/mL	Less commonly used for in vitro assays.	[5]
Water	< 0.1 mg/mL	Practically insoluble in aqueous solutions.	[5]
PBS (pH 7.4)	< 0.1 mg/mL	Insoluble in physiological buffers.	[5]

Table 3: Predicted Physicochemical Properties

Property	Value	Source
logP	3.9	[6]
Topological Polar Surface Area (TPSA)	34.14 Å²	[6]
logS	-3.986	[6]
Lipinski Rule of Five	Accepted	[6]

Spectroscopic Data

Detailed spectroscopic analysis is essential for the unequivocal identification and structural characterization of **13-Hydroxygermacrone**.

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- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ^{1}H-NMR: The proton NMR spectrum is expected to display characteristic signals for vinyl protons, multiple methyl groups, and a proton adjacent to the hydroxyl group.[1] The specific chemical shifts and coupling constants of these protons provide detailed information about the molecule's connectivity.[1]
  - ^{13}C-NMR: The carbon-13 NMR spectrum will show distinct peaks for the carbonyl carbon, olefinic carbons, the carbon atom bearing the hydroxyl group, and the various aliphatic carbons within the germacrane skeleton.[1]
- Mass Spectrometry (MS): Mass spectrometry is utilized to determine the molecular weight and fragmentation pattern. The molecular ion peak $[M]^+$ for **13-Hydroxygermacrone** would be observed at an m/z of 234.33, which confirms its molecular formula.[1]
- Infrared (IR) Spectroscopy: The IR spectrum is expected to show characteristic absorption bands corresponding to the different functional groups present in the molecule.[1] This includes a broad band around 3400 cm^{-1} for the hydroxyl (-OH) group, a sharp peak around 1670-1690 cm^{-1} for the carbonyl (C=O) group of the ketone, and absorptions in the range of 1640-1680 cm^{-1} for the C=C double bonds.[1]

Experimental Protocols

The following sections outline generalized protocols for the isolation, characterization, and biological evaluation of **13-Hydroxygermacrone**.

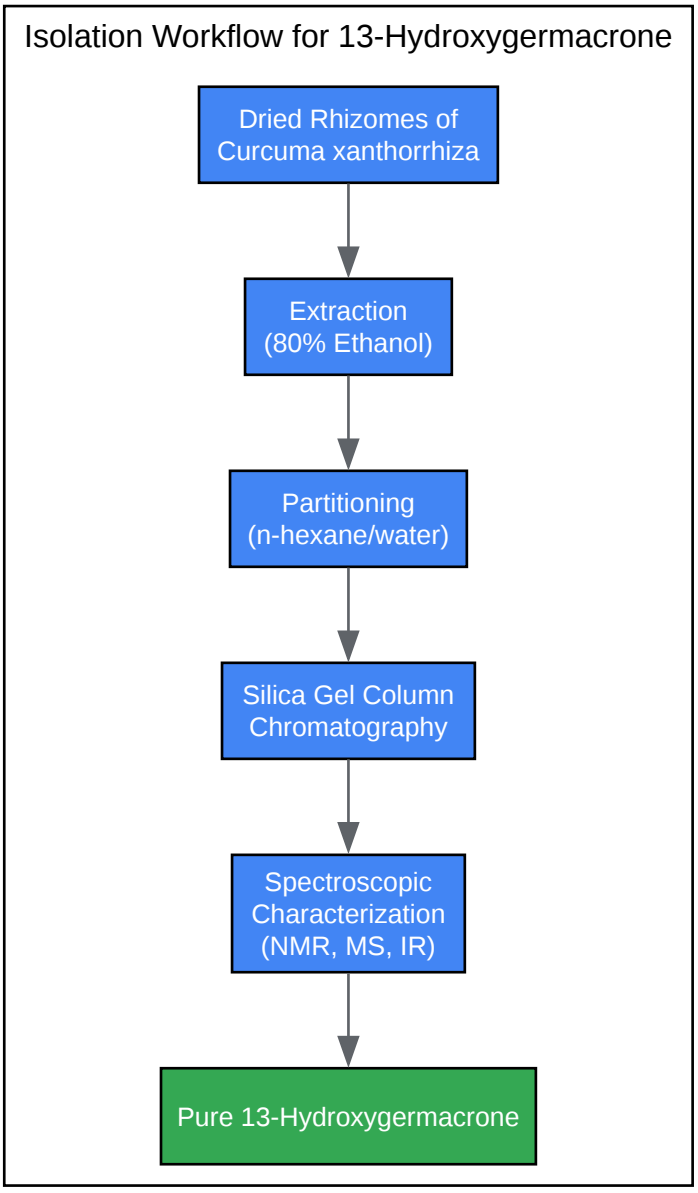
Isolation and Purification

This protocol describes a general method for isolating **13-Hydroxygermacrone** from the rhizomes of Curcuma xanthorrhiza.

- Extraction: Dried and powdered rhizomes are extracted using 80% ethanol at room temperature. The solvent is subsequently removed under reduced pressure to yield a crude ethanol extract.[1]
- Partitioning: The crude extract is suspended in water and then partitioned successively with n-hexane. The resulting n-hexane fractions are combined and concentrated.[1]

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- Column Chromatography: The concentrated n-hexane extract is subjected to silica gel column chromatography to separate the different components.[1]
- Characterization: The structure of the isolated compound is confirmed through various spectroscopic techniques, including ^{1}H-NMR, ^{13}C-NMR, MS, and IR spectroscopy.[1]



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Caption: General workflow for the isolation of **13-Hydroxygermacrone**.

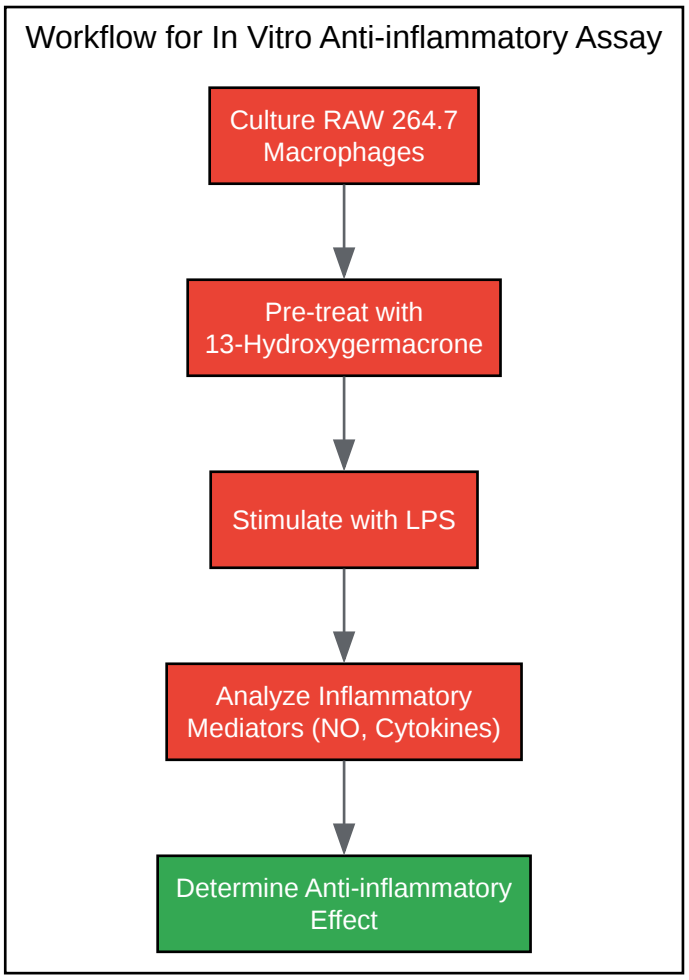
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In Vitro Anti-inflammatory Assay

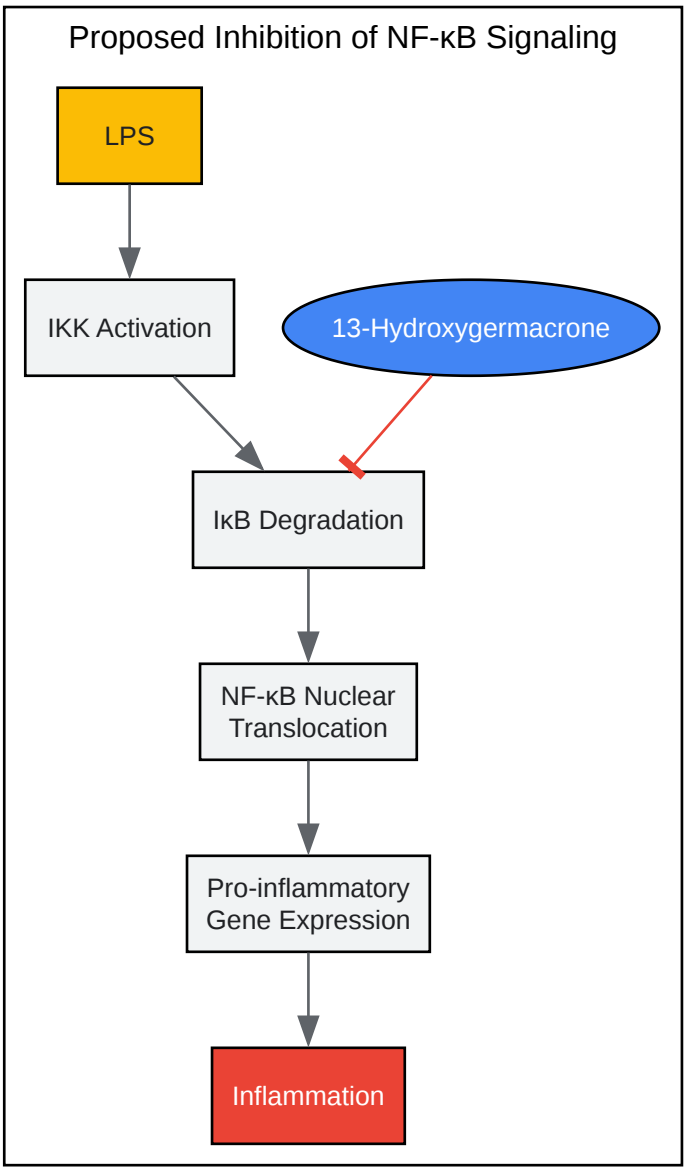
This protocol outlines a method to evaluate the anti-inflammatory effects of **13-Hydroxygermacrone** using a lipopolysaccharide (LPS)-stimulated macrophage cell line (e.g., RAW 264.7).[1]

- Cell Culture: RAW 264.7 macrophages are cultured in a suitable medium and under appropriate conditions until they reach the desired confluence.[1]
- Treatment: The cells are pre-treated with various concentrations of **13-Hydroxygermacrone** for a specified duration (e.g., 1-2 hours).[1]
- Stimulation: Following pre-treatment, the cells are stimulated with LPS to induce an inflammatory response.
- Analysis: After a designated incubation period, the cell culture supernatant is collected to measure the levels of pro-inflammatory mediators, such as nitric oxide (NO), prostaglandin E2 (PGE_2), and various cytokines (e.g., TNF-α, IL-6). Cell lysates can also be prepared to analyze the expression of key inflammatory proteins via techniques like Western blotting.

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References

- 1. benchchem.com [benchchem.com]

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- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. 13-Hydroxygermacrone | 103994-29-2 - Coompo [coompo.com]
- 4. proactivemr.com [proactivemr.com]
- 5. benchchem.com [benchchem.com]
- 6. neist.res.in [neist.res.in]
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